

Technical Guide: Synthesis and Isotopic Labeling of N-Nitrosodipropylamine-d7

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Compound of Interest

Compound Name: *N*-Nitrosodipropylamine-d7

Cat. No.: B15555064

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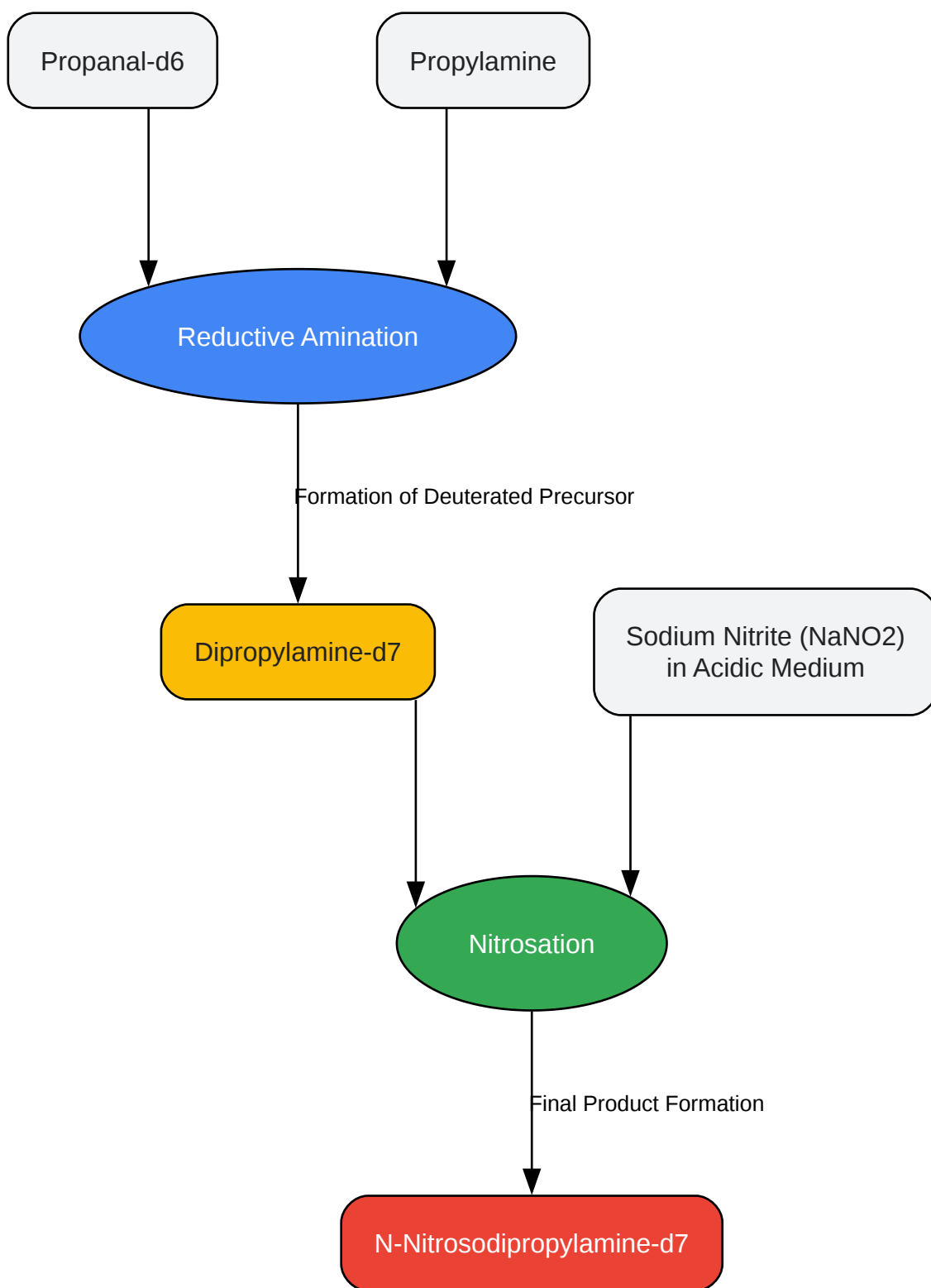
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and isotopic labeling of **N-Nitrosodipropylamine-d7** (NDPA-d7). This deuterated analog of the carcinogenic N-nitrosamine, N-Nitrosodipropylamine (NDPA), is a critical internal standard for the accurate quantification of NDPA in various matrices, including pharmaceutical products, environmental samples, and food products. Its use in isotope dilution mass spectrometry allows for precise and reliable analytical measurements, which are essential for regulatory compliance and safety assessment.

Overview of the Synthetic Strategy

The synthesis of **N-Nitrosodipropylamine-d7** is a two-step process that begins with the preparation of the deuterated precursor, dipropylamine-d7, followed by its nitrosation to yield the final product.

The logical workflow for this synthesis is outlined below:



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Caption: General synthetic workflow for **N-Nitrosodipropylamine-d7**.

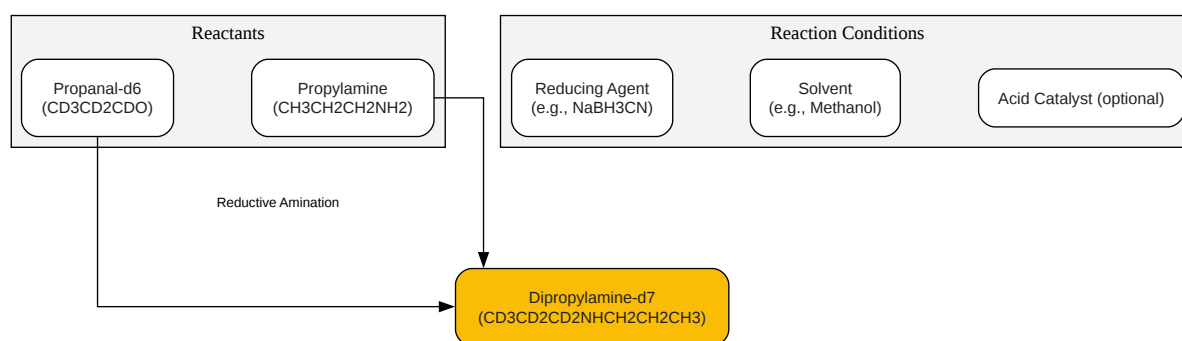
Experimental Protocols

The following sections provide detailed experimental methodologies for the synthesis of **N-Nitrosodipropylamine-d7**.

Step 1: Synthesis of Dipropylamine-d7 via Reductive Amination

The first step involves the synthesis of the deuterated secondary amine precursor, dipropylamine-d7, through the reductive amination of propanal-d6 with propylamine. This reaction forms an intermediate imine which is subsequently reduced to the desired amine.

Reaction Pathway:



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Caption: Synthesis of the deuterated precursor, Dipropylamine-d7.

Detailed Experimental Protocol:

- Materials:

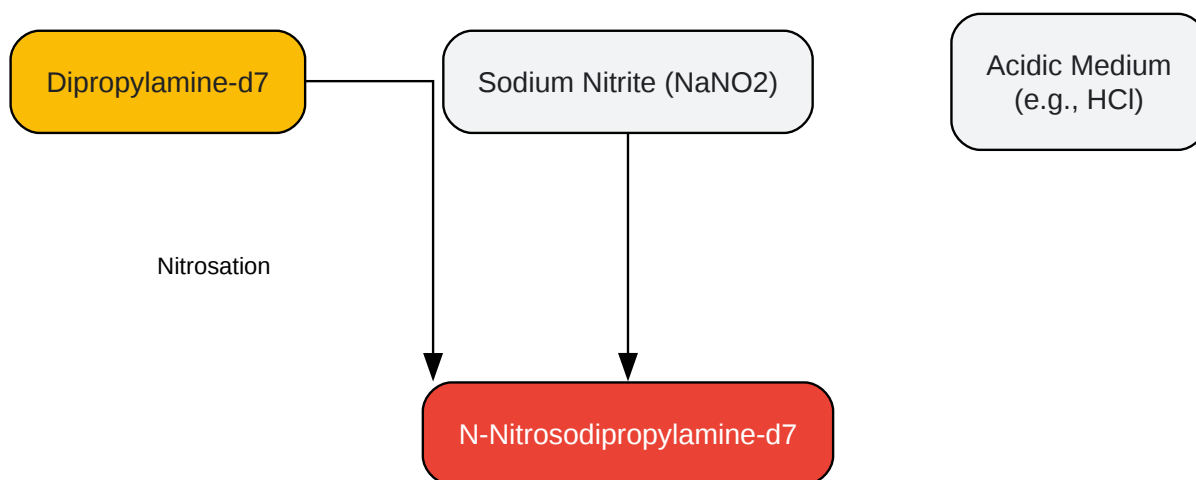
- Propanal-d6
- Propylamine
- Sodium cyanoborohydride (NaBH₃CN)
- Methanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Procedure:
 - In a round-bottom flask, dissolve propanal-d6 (1 equivalent) and propylamine (1.2 equivalents) in methanol under an inert atmosphere.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add a solution of sodium cyanoborohydride (1.5 equivalents) in methanol to the reaction mixture while maintaining the temperature at 0 °C.
 - Allow the reaction to warm to room temperature and stir for 12-24 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
 - Once the reaction is complete, carefully quench the reaction by the slow addition of 2M HCl until the pH is acidic.
 - Concentrate the mixture under reduced pressure to remove the methanol.
 - Basify the aqueous residue with 2M NaOH until the pH is alkaline.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).

- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield crude dipropylamine-d7.
- Purify the crude product by distillation to obtain pure dipropylamine-d7.

Step 2: Nitrosation of Dipropylamine-d7

The final step is the conversion of the synthesized dipropylamine-d7 to **N-Nitrosodipropylamine-d7**. This is achieved through a nitrosation reaction using sodium nitrite in an acidic medium.

Reaction Pathway:



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Caption: Nitrosation of Dipropylamine-d7 to yield the final product.

Detailed Experimental Protocol:

- Materials:
 - Dipropylamine-d7
 - Sodium nitrite (NaNO2)

- Hydrochloric acid (HCl)
- Dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Procedure:
 - Dissolve dipropylamine-d₇ (1 equivalent) in water and cool the solution to 0-5 °C in an ice-salt bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.5 equivalents) to the amine solution while maintaining the temperature below 5 °C.
 - Carefully add 2M hydrochloric acid dropwise to the reaction mixture until the pH is approximately 3-4. Maintain vigorous stirring and keep the temperature below 5 °C.
 - Continue to stir the reaction mixture at 0-5 °C for 2-4 hours.
 - Monitor the reaction by TLC or GC-MS.
 - Once the reaction is complete, extract the mixture with dichloromethane (3 x 50 mL).
 - Combine the organic extracts and wash with a saturated sodium bicarbonate solution, followed by water.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure at a low temperature to avoid decomposition of the product.
 - Purify the crude **N-Nitrosodipropylamine-d₇** by column chromatography on silica gel.

Data Presentation

The following tables summarize the key quantitative data for the synthesis of **N-Nitrosodipropylamine-d₇**.

Table 1: Reactant and Product Information

Compound	Molecular Formula	Molar Mass (g/mol)	Role
Propanal-d6	C3D6O	64.12	Starting Material
Propylamine	C3H9N	59.11	Starting Material
Dipropylamine-d7	C6H8D7N	108.23	Intermediate
Sodium Nitrite	NaNO2	69.00	Reagent
N-Nitrosodipropylamine-d7	C6H7D7N2O	137.23	Final Product

Table 2: Typical Reaction Parameters and Expected Outcomes

Parameter	Step 1: Reductive Amination	Step 2: Nitrosation
Reaction Time	12-24 hours	2-4 hours
Temperature	0 °C to Room Temperature	0-5 °C
Solvent	Methanol	Water/Dichloromethane
Purification	Distillation	Column Chromatography
Expected Yield	60-80%	70-90%
Expected Isotopic Purity	>98%	>98%

Note: The expected yields and isotopic purity are based on general literature for similar reactions and may vary depending on the specific experimental conditions and the purity of the starting materials.

Safety Precautions

- N-Nitrosamines are potent carcinogens and should be handled with extreme caution in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, must be worn at all times.
- All waste materials containing nitrosamines must be decontaminated and disposed of according to institutional and regulatory guidelines.
- Sodium cyanoborohydride is toxic and should be handled with care.
- Reactions involving acidic solutions of nitrites can generate toxic nitrogen oxides.

This technical guide provides a framework for the synthesis and isotopic labeling of **N-Nitrosodipropylamine-d7**. Researchers should adapt and optimize these protocols based on their specific laboratory conditions and available resources, while always prioritizing safety.

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